

# ENPP1-IN-17 impact on extracellular cGAMP

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**Compound Focus:** Enpp-1-IN-17

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## ENPP1 as a Therapeutic Target

The ectonucleotidase **ENPP1** is a key regulatory enzyme that hydrolyzes and inactivates extracellular **2'3'-cGAMP** [1] [2]. cGAMP is a critical immunotransmitter that activates the STING pathway, leading to the production of type-I interferons and a potent anti-tumor immune response [3] [4]. By degrading cGAMP, ENPP1 functions as an innate immune checkpoint, dampening anti-tumor immunity and promoting tumor growth and metastasis [3] [5].

Therefore, inhibiting ENPP1 is a promising therapeutic strategy to stabilize extracellular cGAMP, stimulate the STING pathway, and enhance cancer immunotherapy [4].

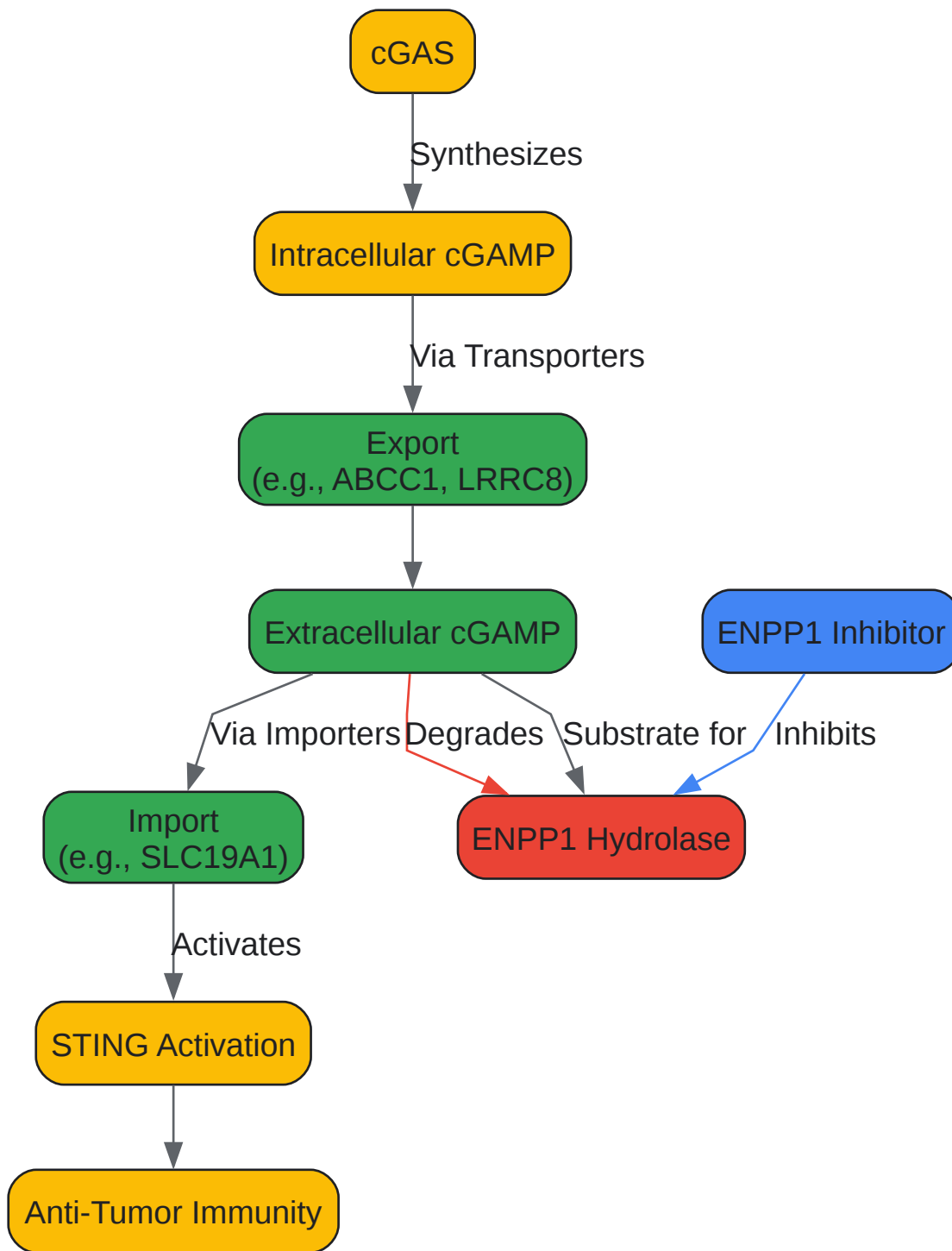
## Scientific Context for ENPP1 Inhibitors

The table below summarizes key findings from recent studies on ENPP1 inhibition, which illustrate the therapeutic potential but also confirm that the specific compound you asked about was not covered in the available results.

Research Focus / Compound	Key Finding / Description	Relevance to ENPP1-IN-17
ENPP1H362A Mutant [1]	A point mutation that ablates cGAMP hydrolysis but preserves ATPase activity. Used as a precise tool to prove that inhibiting cGAMP degradation is sufficient for anti-tumor and anti-viral effects.	Provides genetic proof-of-concept for selective cGAMP hydrolysis inhibition.
AI-Designed ENPP1 Inhibitor (ISM5939) [4]	An orally bioavailable, selective ENPP1 inhibitor. Preclinically, it stabilizes cGAMP in the TME, activates antigen-presenting cells, and synergizes with anti-PD-1 therapy without significant toxicity.	Demonstrates the feasibility and therapeutic profile of a potent, selective, oral ENPP1 inhibitor.
ENPP1-IN-17	<b>Not mentioned</b> in the search results. The sources discuss the therapeutic strategy and other compounds but do not contain quantitative data or protocols for ENPP1-IN-17.	<b>Information not found in current search.</b>

## Visualizing the Core Mechanism of Action

The following diagram, generated with Graphviz, illustrates the fundamental mechanism by which an ENPP1 inhibitor modulates the cGAMP-STING pathway.



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*Mechanism of ENPP1 inhibition stabilizing cGAMP to activate STING-dependent immunity.*

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## References

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